

preparing Clausine E stock solutions for experiments

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Compound of Interest

Compound Name: *Clausine E*

Cat. No.: *B1240325*

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Application Notes and Protocols for Clausine E

For Researchers, Scientists, and Drug Development Professionals

Introduction

Clausine E, a carbazole alkaloid isolated from *Clausena excavata*, has been identified as a potent inhibitor of the fat mass and obesity-associated protein (FTO), an N6-methyladenosine (m6A) RNA demethylase.[1][2] This inhibitory action makes **Clausine E** a valuable research tool for investigating the biological roles of FTO and the significance of m6A RNA methylation in various physiological and pathological processes, including cancer.[2][3] These application notes provide detailed protocols for the preparation of **Clausine E** stock solutions and their use in cell-based assays.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Clausine E** is provided in the table below.

Property	Value
Chemical Name	Methyl 1-hydroxy-9H-carbazole-3-carboxylate
Molecular Formula	C ₁₄ H ₁₁ NO ₃
Molecular Weight	241.24 g/mol
Appearance	Solid powder
CAS Number	182261-83-2

Solubility and Stock Solution Preparation

Clausine E is soluble in several organic solvents. For biological experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.

Solvent	Solubility	Notes
DMSO	≥ 20 mg/mL	Recommended for stock solutions.
Chloroform	Soluble	Not suitable for most cell-based assays.
Dichloromethane	Soluble	Not suitable for most cell-based assays.
Ethyl Acetate	Soluble	Not suitable for most cell-based assays.
Acetone	Soluble	Not suitable for most cell-based assays.

Protocol for Preparing a 10 mM Clausine E Stock Solution in DMSO

Materials:

- **Clausine E** powder
- Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **Clausine E**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 241.24 \text{ g/mol} \times 1000 \text{ mg/g} = 2.4124 \text{ mg}$
- Weighing **Clausine E**:
 - Carefully weigh out approximately 2.41 mg of **Clausine E** powder and transfer it to a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of cell culture grade DMSO to the tube containing the **Clausine E** powder.
- Mixing:
 - Vortex the solution thoroughly until the **Clausine E** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.

- Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months). Avoid repeated freeze-thaw cycles.

Experimental Protocols

Cell-Based Proliferation Assay

This protocol describes the use of **Clausine E** to assess its anti-proliferative effects on cancer cell lines. The IC₅₀ values for **Clausine E** in various cell lines are provided below for reference.

Cell Line	IC ₅₀ Value
HCT-116	1.9 µM
CNE-2	16.9 µM
KYSE-150	2.17 µM
KYSE-270	1.35 µM
TE-1	0.95 µM
KYSE-510	4.15 µM
EC109	0.83 µM

Materials:

- Cancer cell line of interest (e.g., HCT-116, TE-1)
- Complete cell culture medium
- 96-well cell culture plates
- 10 mM **Clausine E** stock solution in DMSO
- Phosphate-buffered saline (PBS)
- Cell proliferation reagent (e.g., MTT, WST-1, or CellTiter-Glo®)
- Microplate reader

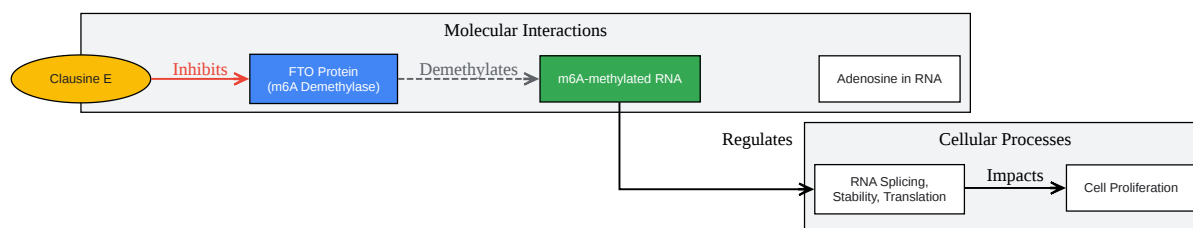
Procedure:

- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium.
 - Incubate the plate at 37°C in a 5% CO₂ incubator for 24 hours to allow for cell attachment.
- Preparation of Working Solutions:
 - Prepare a series of dilutions of **Clausine E** from the 10 mM stock solution in complete culture medium. A common starting point for a 2-fold serial dilution is a 100 μ M working solution.
 - Important: The final concentration of DMSO in the wells should be kept below 0.5% to avoid solvent toxicity. Prepare a vehicle control with the same final concentration of DMSO as the highest **Clausine E** concentration.
- Treatment:
 - After 24 hours of incubation, carefully remove the medium from the wells.
 - Add 100 μ L of the prepared **Clausine E** working solutions or the vehicle control to the respective wells.
 - Incubate the plate for the desired treatment period (e.g., 48 or 72 hours).
- Cell Viability Assessment:
 - Following the incubation period, assess cell viability using a suitable proliferation reagent according to the manufacturer's instructions.
 - Measure the absorbance or luminescence using a microplate reader.
- Data Analysis:

- Calculate the percentage of cell viability for each concentration relative to the vehicle control.
- Plot the percentage of viability against the log of the **Clausine E** concentration and determine the IC₅₀ value using a non-linear regression analysis.

Mechanism of Action: FTO Inhibition

Clausine E exerts its biological effects primarily through the inhibition of the FTO protein. FTO is an Fe(II) and 2-oxoglutarate-dependent dioxygenase that removes the methyl group from N6-methyladenosine (m6A) in RNA. By inhibiting FTO, **Clausine E** increases the overall level of m6A methylation in RNA, which can affect various aspects of RNA metabolism, including splicing, stability, and translation, ultimately leading to downstream cellular effects such as the inhibition of cancer cell proliferation.[4][5]

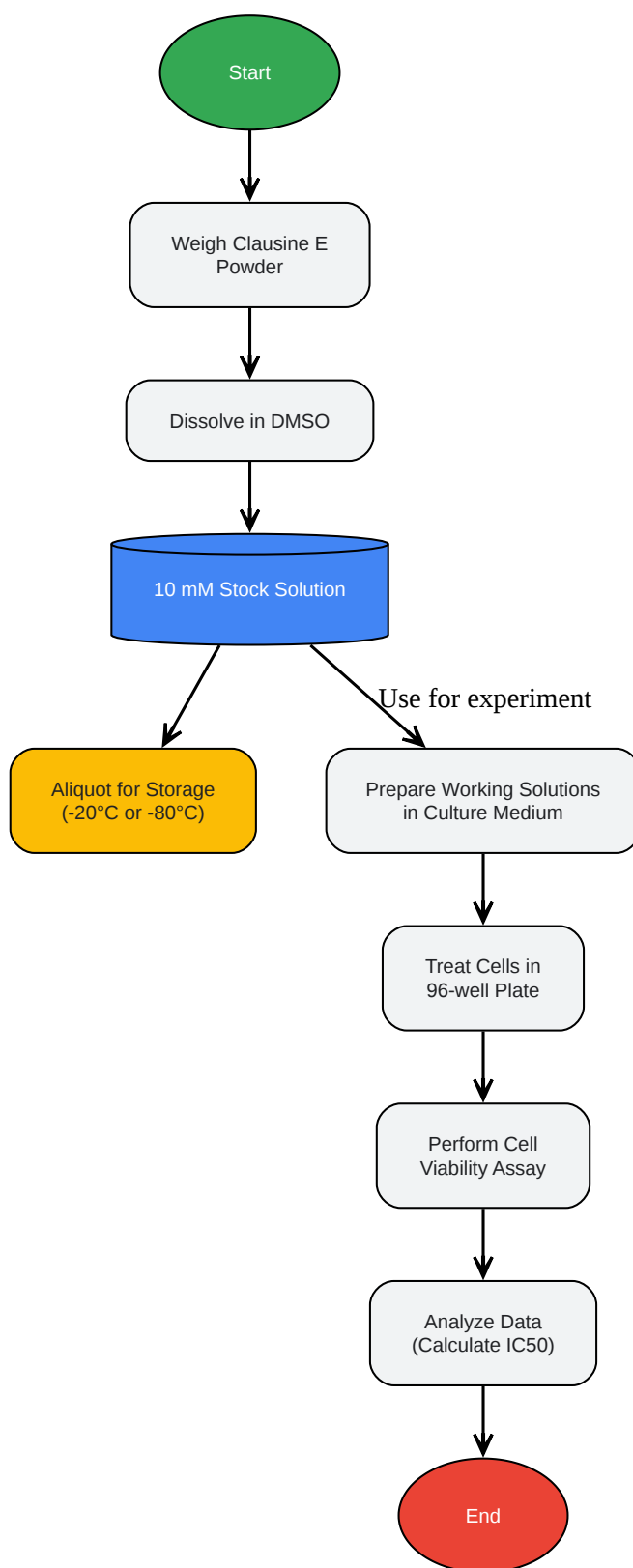


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Caption: **Clausine E** inhibits the FTO protein, preventing the demethylation of m6A-RNA and impacting downstream cellular processes.

Experimental Workflow: Stock Solution Preparation and Dilution

The following diagram illustrates the general workflow for preparing a **Clausine E** stock solution and subsequent dilutions for use in a cell-based assay.



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Caption: Workflow for preparing and using **Clausine E** solutions in cell culture experiments.

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